

safety, handling, and hazard information for 2,3-Dibromopropionamide

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Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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An In-depth Technical Guide to the Safety, Handling, and Hazards of 2,3-Dibromopropionamide

This guide provides comprehensive safety, handling, and hazard information for **2,3-Dibromopropionamide**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical databases to ensure a thorough overview.

Chemical Identification

2,3-Dibromopropionamide is an important raw material and intermediate used in organic synthesis, pharmaceuticals, agrochemicals, and dyestuff.^{[1][2]}

Table 1: Chemical Identifiers for **2,3-Dibromopropionamide**

Identifier	Value	Source
IUPAC Name	2,3-dibromopropanamide	[3]
CAS Number	15102-42-8	[1][3][4][5][6]
EC Number	239-153-5	[3][4][6]
Molecular Formula	C ₃ H ₅ Br ₂ NO	[1][3][5][6]
Molecular Weight	230.89 g/mol	[1][3][5]
Canonical SMILES	C(C(C(=O)N)Br)Br	[3][5]
InChI Key	DZQCMQRQFZXQKN- UHFFFAOYSA-N	[3][5]

| Synonyms | Propanamide, 2,3-dibromo- [[3][5][6] |

Hazard Identification

2,3-Dibromopropionamide is classified as a hazardous substance. The primary hazards include being harmful if swallowed, causing severe skin burns and eye damage, and causing respiratory irritation.[3][4][5]

Table 2: GHS Hazard Classification for **2,3-Dibromopropionamide**

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07	Warning
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	GHS07	Danger / Warning
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07	Warning

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation | GHS07 | Warning |

Source:[3][4][5]

Precautionary Statements (selected):

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[5]
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

- P405: Store locked up.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[7]

Physical and Chemical Properties

Table 3: Physical and Chemical Properties of **2,3-Dibromopropionamide**

Property	Value	Source
Appearance	White to almost white powder/crystal	[5]
Melting Point	132-133 °C	[1][6]
Boiling Point	315.6 ± 32.0 °C (Predicted)	[1][6]
Density	2.186 g/cm ³ at 20 °C	[1][4][6]
Solubility in Water	Soluble	[4]
Vapor Pressure	0.000433 mmHg at 25 °C	[6]

| Flash Point | 144.7 °C |[6] |

Toxicology Information

The primary routes of exposure are ingestion, skin contact, and inhalation.

Table 4: Toxicological Data for **2,3-Dibromopropionamide**

Test	Result	Species	Source
------	--------	---------	--------

| LD50 (Oral) | 2,000 mg/kg | Rat |[4] |

- Skin Corrosion/Irritation: Causes skin irritation.[4] In some classifications, it is listed as causing severe skin burns.[3][5]

- **Serious Eye Damage/Irritation:** Causes serious eye irritation.[4] Other sources indicate it causes severe eye damage.[3][5]
- **Respiratory or Skin Sensitization:** Based on available data, the classification criteria are not met.[4]
- **Germ Cell Mutagenicity:** Based on available data, the classification criteria are not met.[4]
- **Carcinogenicity:** Based on available data, the classification criteria are not met.[4]
- **Reproductive Toxicity:** Based on available data, the classification criteria are not met.[4]
- **STOT-Single Exposure:** May cause respiratory irritation.[4]

Safe Handling and Storage

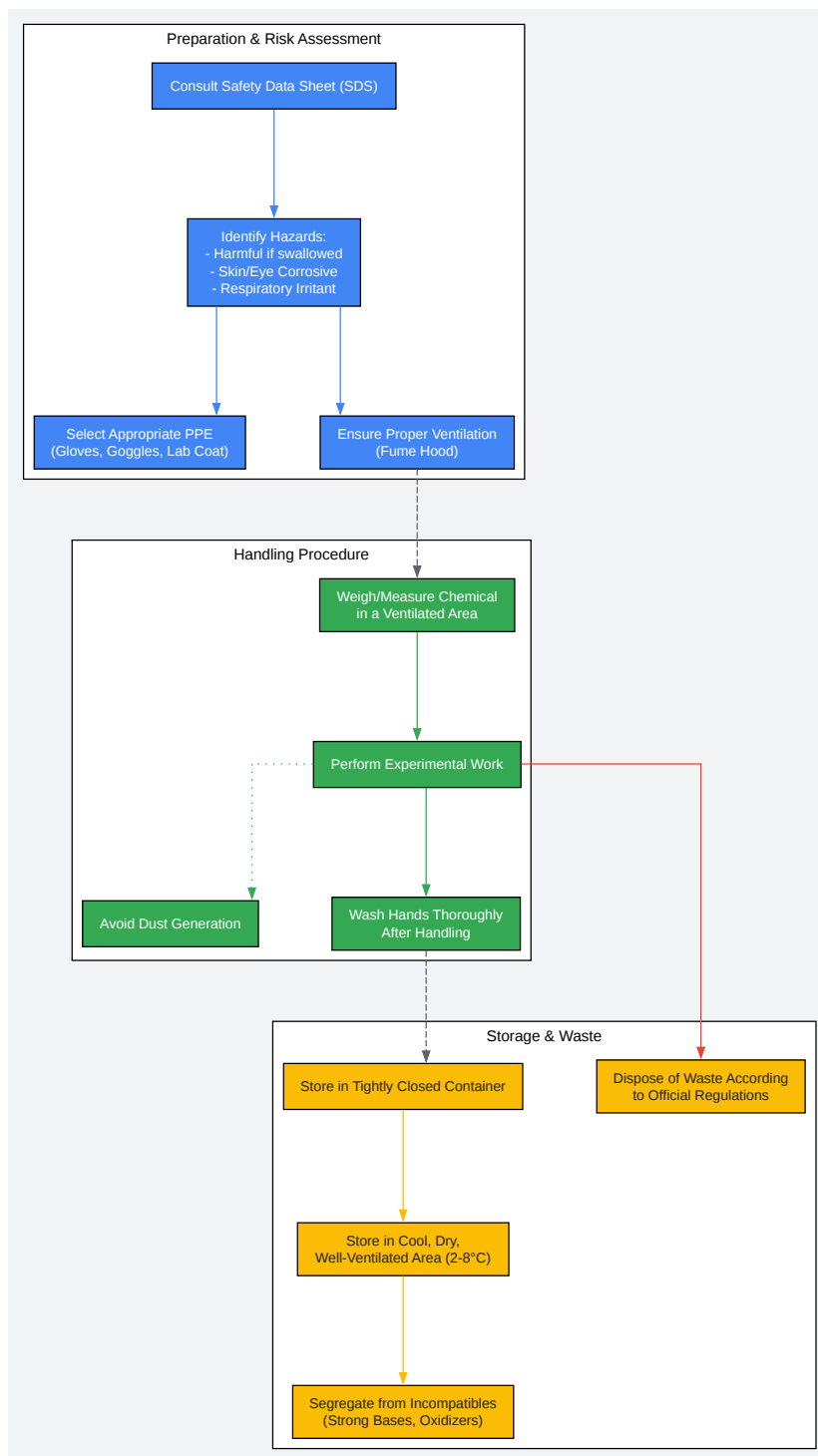
Methodology for Safe Handling:

- **Ventilation:** Use only outdoors or in a well-ventilated area.[5] For laboratory use, handle under a chemical fume hood.[8]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE as detailed in Section 6.[4][5]
- **Hygiene Practices:** Do not eat, drink, or smoke when using this product.[5] Wash hands and any exposed skin thoroughly after handling.[5][9]
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.[10] Avoid breathing dust.[8]
- **Empty Containers:** Empty containers retain product residue and can be dangerous. Do not pressurize, cut, weld, or expose empty containers to heat or ignition sources.[10]

Storage Conditions:

- **Store in a cool, dry, well-ventilated place.**[9] Recommended storage temperature is 2-8°C.[1]
- **Keep container tightly closed.**[9]
- **Store locked up.**[4][8]

- Keep away from heat, sparks, and open flames.[9][10]
- Incompatible Materials: Strong bases and oxidizing agents.[8]



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Caption: Workflow for Safe Handling of **2,3-Dibromopropionamide**.

Personal Protective Equipment (PPE)

Methodology for PPE Selection and Use:

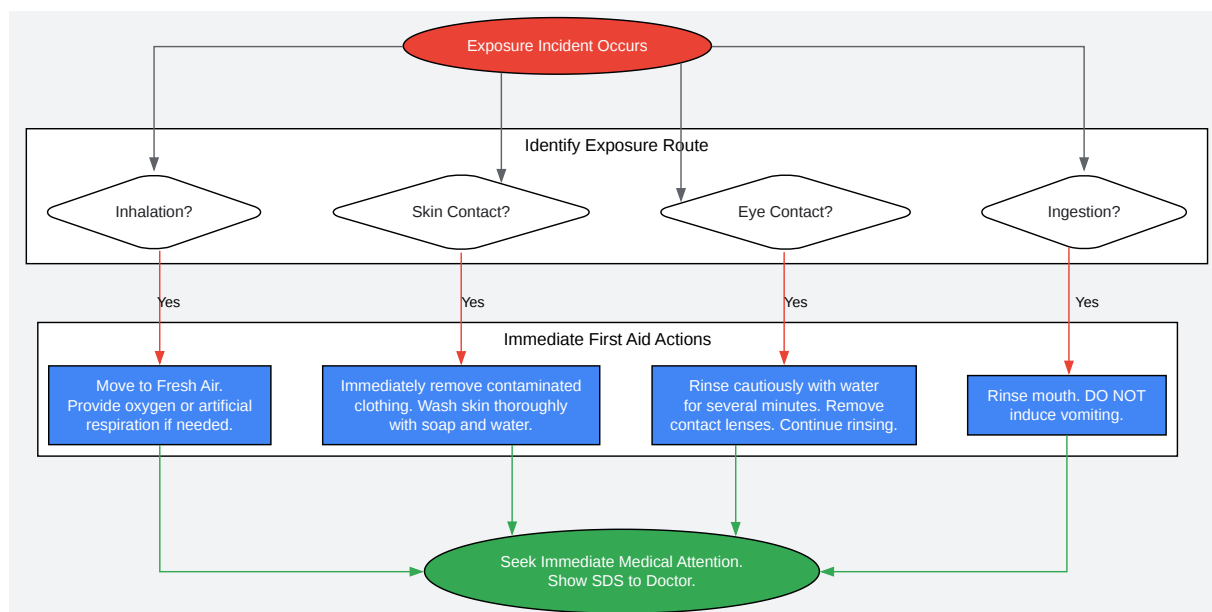
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[7\]](#)[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[7\]](#) In general, avoid breathing dust.[\[4\]](#)
- Workplace Facilities: Ensure that eyewash stations and safety showers are close to the workstation location.[\[9\]](#)[\[10\]](#)

First Aid Measures

Protocol for Emergency Response:

- General Advice: If symptoms persist, consult a doctor.[\[4\]](#) Show the safety data sheet to the doctor in attendance.[\[8\]](#)
- If Inhaled: Supply fresh air.[\[4\]](#) If breathing is difficult, give oxygen.[\[10\]](#) If not breathing, give artificial respiration.[\[9\]](#)[\[10\]](#) Consult a doctor in case of complaints.[\[4\]](#)
- In Case of Skin Contact: Immediately wash with water and soap and rinse thoroughly.[\[4\]](#) Remove all contaminated clothing and shoes immediately.[\[10\]](#)
- In Case of Eye Contact: Rinse opened eye for several minutes under running water.[\[4\]](#) Remove contact lenses if present and easy to do, and continue rinsing.[\[4\]](#) Get medical attention.[\[9\]](#)

- If Swallowed: Rinse mouth.[5] Do NOT induce vomiting.[5][8][10] Call a poison center or doctor if you feel unwell.[4]



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Caption: First Aid Decision Workflow for **2,3-Dibromopropionamide** Exposure.

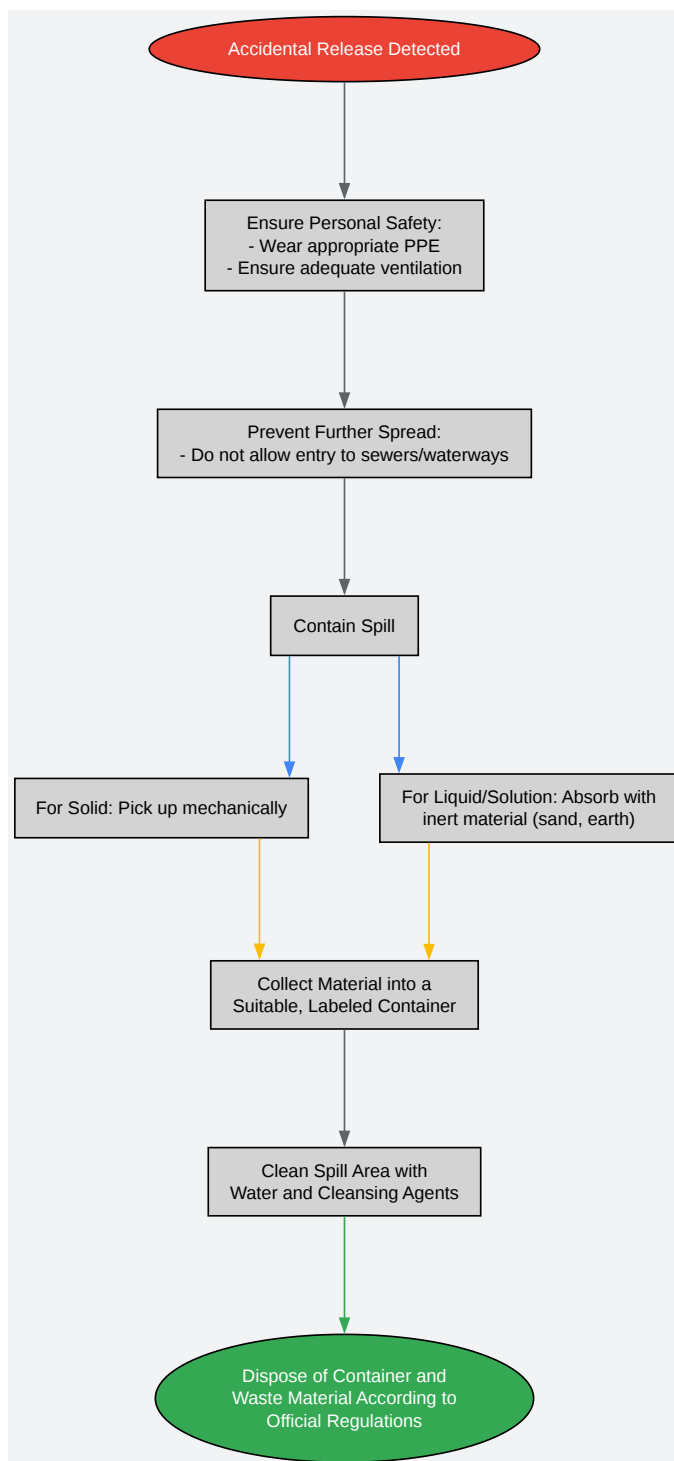
Fire Fighting Measures

- Flammability: The product is not flammable.[4]
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[10][11] Use extinguishing media suitable for the surrounding fire.[12]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[10] This may include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides/bromide.[8][9][11]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[9][10]

Accidental Release Measures

Protocol for Spill Containment and Cleanup:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 6.
[10] Ensure adequate ventilation.[9]
- Environmental Precautions: Prevent the product from entering sewers, surface water, or ground water.[4]
- Containment: For spills, absorb the material with an inert substance (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[10] For solids, pick up mechanically.[4]
- Cleaning: Clean up spills immediately.[10] Recommended cleansing agents include water, if necessary, with other cleansing agents.[4]



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Email: info@benchchem.com